

# Sandoz 58-035: A Technical Guide to a Potent SOAT Inhibitor

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## Compound of Interest

Compound Name: Sandoz 58-035

Cat. No.: B1196694

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## Abstract

**Sandoz 58-035** is a well-characterized small molecule inhibitor of Sterol O-acyltransferase (SOAT), also known as Acyl-CoA:cholesterol acyltransferase (ACAT). This enzyme plays a crucial role in cellular cholesterol homeostasis by catalyzing the esterification of free cholesterol into cholesteryl esters for storage in lipid droplets. Dysregulation of this pathway is implicated in various pathologies, including atherosclerosis, certain cancers, and neurodegenerative diseases. This technical guide provides an in-depth overview of **Sandoz 58-035**, including its mechanism of action, chemical properties, and detailed experimental protocols for its use in research settings. Quantitative data from key studies are summarized, and signaling pathways and experimental workflows are visualized to facilitate a comprehensive understanding of this important research tool.

## Introduction

Cellular cholesterol levels are tightly regulated to ensure membrane integrity and normal cellular function while preventing the toxic effects of free cholesterol accumulation. A key enzyme in this process is Sterol O-acyltransferase (SOAT), which has two isoforms, SOAT1 and SOAT2. SOAT1 is ubiquitously expressed and is the primary isoform found in macrophages, steroidogenic tissues, and the brain. **Sandoz 58-035** acts as a competitive inhibitor of SOAT, effectively blocking the conversion of free cholesterol to cholesteryl esters. This inhibition leads to an increase in intracellular free cholesterol, which can have profound

effects on various cellular processes, including lipid droplet formation, cholesterol efflux, and signaling pathways.

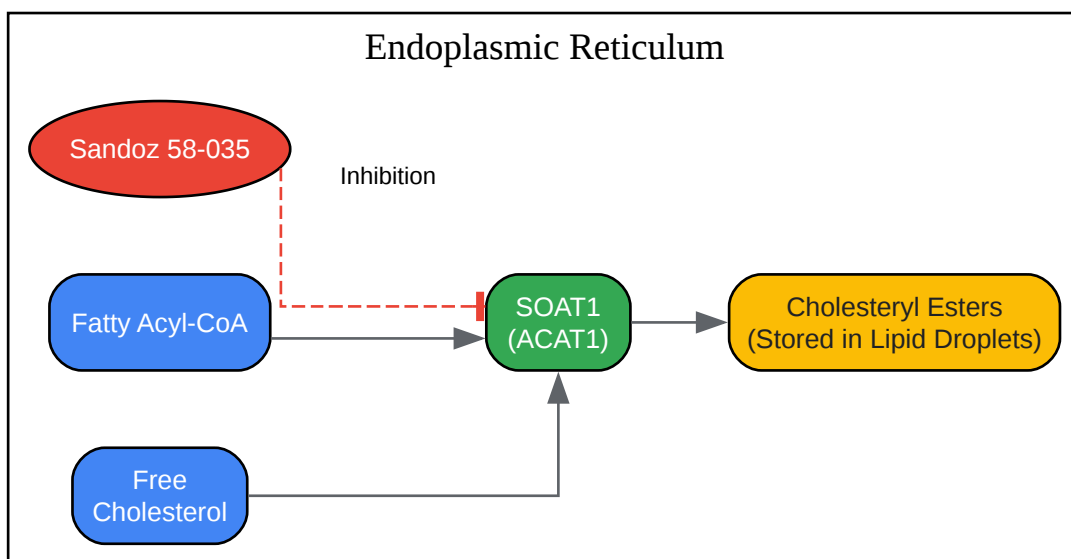
## Chemical and Physical Properties

**Sandoz 58-035** is a potent and specific inhibitor of SOAT1. Its chemical and physical properties are summarized in the table below.

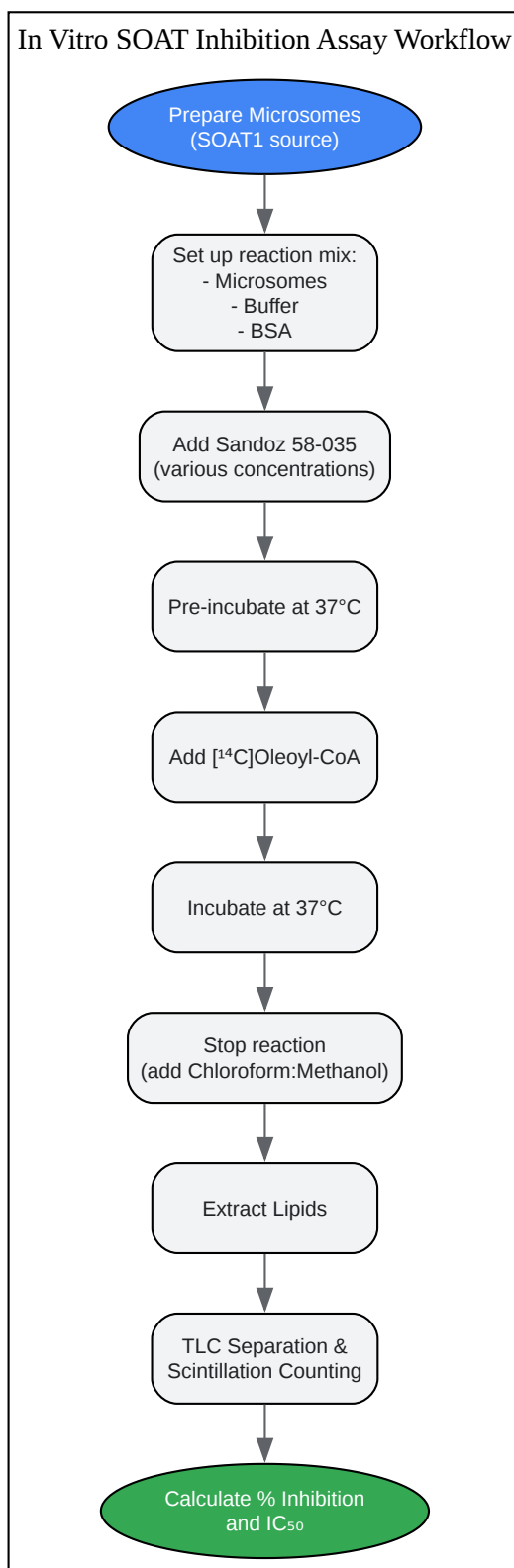
Property	Value
Chemical Name	3-(Decyldimethylsilyl)-N-[2-(4-methylphenyl)-1-phenylethyl]propanamide
Molecular Formula	C <sub>30</sub> H <sub>47</sub> NOSi
Molecular Weight	465.79 g/mol
CAS Number	78934-83-5
Appearance	White to off-white powder
Solubility	Soluble in DMSO and ethanol
Purity	>98% (HPLC)
Storage	Store at -20°C for long-term stability

## Mechanism of Action

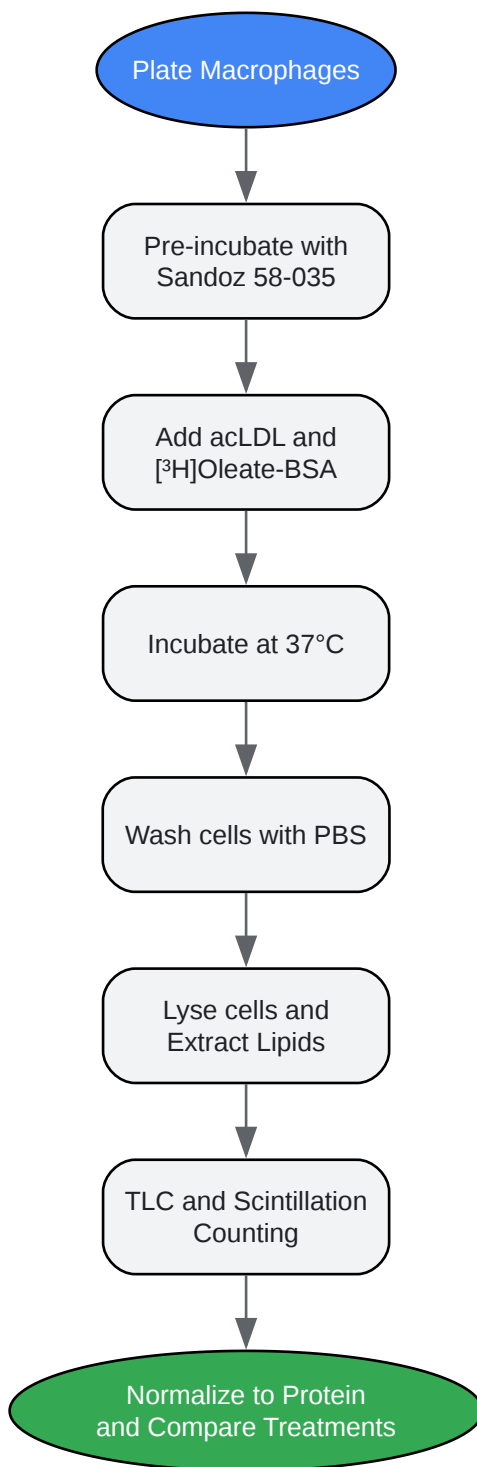
**Sandoz 58-035** functions as a competitive inhibitor of SOAT1. It competes with the enzyme's natural substrate, long-chain fatty acyl-CoAs, thereby preventing the esterification of cholesterol.

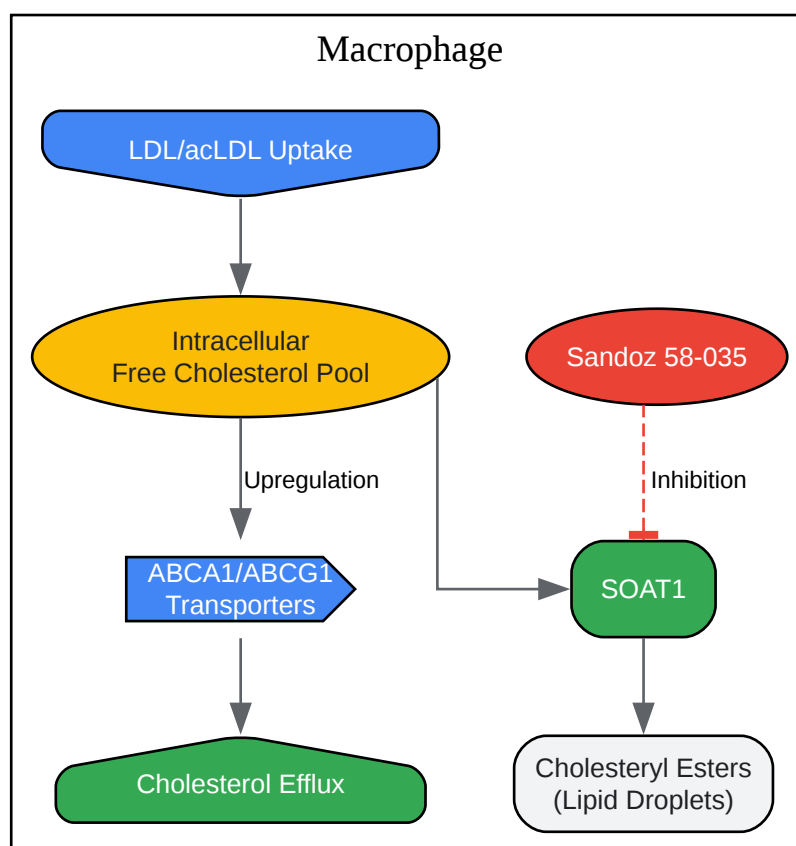


## In Vitro SOAT Inhibition Assay Workflow



## Cellular Cholesterol Esterification Assay Workflow





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